

# Application Notes and Protocols: Geospatial Analysis of Climate Change Impacts on MPCI Claims

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Compound of Interest		
Compound Name:	MPCI	
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#### Introduction

Climate change is increasingly recognized as a significant driver of risk in the agricultural sector. Rising global temperatures, altered precipitation patterns, and an increase in the frequency and intensity of extreme weather events directly impact crop yields and, consequently, the financial stability of farming operations. Multi-Peril Crop Insurance (MPCI) programs, often federally supported, serve as a critical risk management tool for producers, providing a safety net against losses from natural calamities.[1][2] However, the escalating risks associated with climate change pose a substantial threat to the solvency and effectiveness of these insurance programs.

Geospatial analysis has emerged as a powerful methodology for understanding and quantifying the impacts of climate change on MPCI claims. By integrating large-scale climate data, agricultural production information, and insurance claim records within a geographic information system (GIS), researchers can identify spatial and temporal trends in crop losses, assess vulnerabilities, and model future risks.[3][4] This allows for a more nuanced understanding of how specific climate-related perils, such as drought or excess moisture, affect different regions and crops.[5]

These application notes provide a detailed protocol for conducting geospatial analysis of climate change impacts on **MPCI** claims. It outlines the necessary data, analytical



methodologies, and visualization techniques to enable researchers to assess climate-driven risks and inform the development of more resilient agricultural and insurance systems.

# **Data and Methodologies Required Data and Sources**

A robust geospatial analysis of **MPCI** claims requires the integration of multiple datasets. The following table summarizes the essential data types and potential sources.

Data Type	Description	Potential Sources
MPCI Claim Data	Historical records of insurance claims, including cause of loss, indemnity paid, crop type, and location (typically at the county level).	USDA Risk Management Agency (RMA) Summary of Business Data.[5][6]
Climate Data	Historical and projected climate variables such as temperature, precipitation, and soil moisture. Gridded datasets are preferred for spatial analysis.	Gridded meteorological datasets (e.g., NLDAS-2, GridMET), downscaled climate projections (e.g., MACAv2- METDATA), and NOAA climate data.[1]
Agricultural Data	Information on crop types, planting dates, yields, and soil characteristics.	USDA National Agricultural Statistics Service (NASS), Common Land Unit (CLU) data.[3]
Geospatial Data	Base layers for mapping and spatial analysis, including administrative boundaries (county, state), and digital elevation models.	U.S. Geological Survey (USGS), Esri, and other geospatial data providers.
Satellite Imagery	Remotely sensed data for assessing vegetation health (e.g., NDVI), soil moisture, and flood inundation.	Landsat (USGS), Sentinel (Copernicus), MODIS (NASA).



### **Experimental Protocols**

The following protocol outlines a standard workflow for the geospatial analysis of climate change impacts on **MPCI** claims.

Protocol 1: Spatio-Temporal Analysis of Crop Insurance Claims

- Data Acquisition and Pre-processing:
  - Obtain MPCI claim data from the USDA RMA, filtering for weather and climate-related causes of loss.
  - Acquire corresponding climate data for the same temporal and spatial resolution.
  - Geocode all data to a common geographic reference system (e.g., county-level).
- Exploratory Data Analysis:
  - Aggregate indemnity data by cause of loss, crop type, and year to identify dominant perils.
  - Create time-series plots to visualize trends in indemnities over time.
  - Generate maps of total indemnities and indemnities by cause of loss to identify spatial hotspots of vulnerability.
- Statistical Analysis:
  - Use statistical methods, such as Principal Component Analysis (PCA), to identify the primary climatic drivers of insurance losses for specific crops and regions.
  - Develop regression models to quantify the relationship between climate variables (e.g., temperature, precipitation) and crop insurance indemnities.
- Future Risk Projection:
  - Utilize downscaled climate projections to model future changes in climate variables.
  - Apply the developed regression models to project future trends in MPCI claims and indemnities under different climate change scenarios.



## **Quantitative Data Summary**

The following tables present quantitative data synthesized from relevant studies on the financial impacts of climate-related events on crop insurance.

Table 1: Top Weather and Climate-Related Causes of Loss for U.S. Federal Crop Insurance (2001-2016)

Cause of Loss	Indemnities (Billions USD)	Percent of Total
Drought	\$49.79	59.7%
Excess Moisture/Precip/Rain	\$23.18	27.8%
Hail	\$5.88	7.0%
Heat	\$1.75	2.1%
Freeze	\$1.25	1.5%
Total Top 5	\$81.85	98.1%

Source: Adapted from a 2018 white paper on the spatio-temporal analysis of Federal crop insurance cause of loss data.[5]

Table 2: Crop Insurance Indemnities in the Inland Pacific Northwest (2001-2022)

Crop	Total Indemnities (Billions USD)	Primary Cause of Loss	Indemnities from Primary Cause (Billions USD)
Wheat	\$2.8	Drought	\$1.5
Fruits	\$0.4	Freeze, Frost, and Hail	Not specified

Source: Adapted from a 2023 study on climatic damage cause variations in the Pacific Northwest.[1]

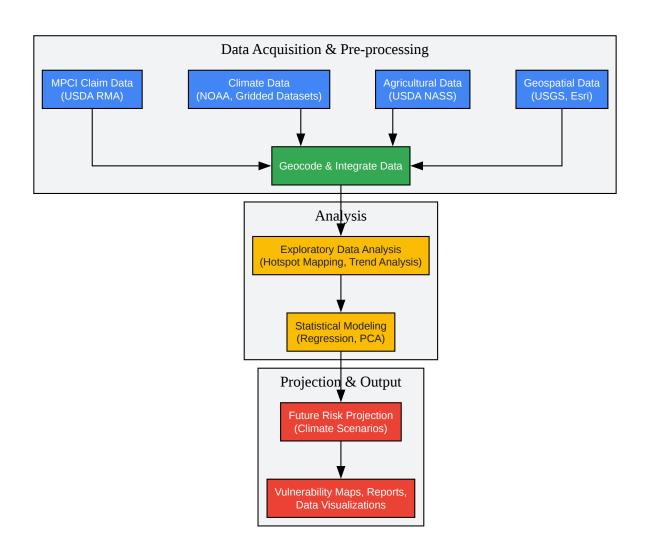
Table 3: Projected Increase in Crop Insurance Indemnities due to Climate Change by 2050



Scenario	Projected Increase in Indemnities
Holding planting, insurance, and technology fixed	20%

Source: Based on a 2025 working paper on crop insurance and climate change adaptation.[7]

# Visualizations Workflow for Geospatial Analysis of MPCI Claims





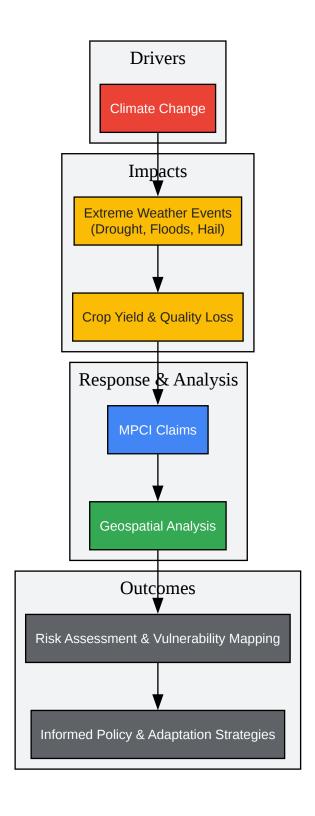
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Caption: Workflow for integrating and analyzing diverse datasets to assess climate impacts on **MPCI** claims.

# **Logical Relationship of Key Components**





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Caption: Logical flow from climate change drivers to analytical outcomes and policy implications.



#### Conclusion

The geospatial analysis of **MPCI** claims is an essential tool for understanding the evolving risk landscape in agriculture under a changing climate. The protocols and methodologies outlined in these application notes provide a framework for researchers to conduct comprehensive assessments of climate change impacts. By leveraging publicly available data and established analytical techniques, the scientific community can contribute to the development of more robust and climate-resilient crop insurance programs, thereby enhancing food security and the sustainability of agricultural livelihoods.

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